

Proper Disposal of C18 Globotriaosylceramide-d3: A Safety and Operations Guide

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Compound of Interest

Compound Name: C18 Globotriaosylceramide-d3

Cat. No.: B15598264

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This document provides essential safety and logistical information for the proper disposal of **C18 Globotriaosylceramide-d3**. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Hazard Assessment

According to the Safety Data Sheet (SDS), **C18 Globotriaosylceramide-d3** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] It has no assigned hazard pictograms, signal words, or hazard statements.[1]

Key Safety Ratings:

- NFPA: Health = 0, Fire = 0, Reactivity = 0[1]
- HMIS: Health = 0, Fire = 0, Reactivity = 0[1]

The product is not flammable and does not present an explosion hazard.[1] No dangerous decomposition products are known.[1]

Personal Protective Equipment (PPE)

While **C18 Globotriaosylceramide-d3** is not classified as hazardous, standard laboratory best practices for handling chemical substances should always be followed. This includes the use of:

- Safety glasses
- Chemical-resistant gloves
- Laboratory coat

Disposal Procedures

The recommended disposal method depends on the quantity and form of the waste.

For Small Quantities: The Safety Data Sheet indicates that smaller quantities of **C18 Globotriaosylceramide-d3** can be disposed of with household waste.^[1]

For Larger Quantities and Uncleaned Packaging: For larger amounts of the substance or for uncleaned packaging, disposal must be conducted in accordance with official regulations.^[1] It is the user's responsibility to develop proper handling and disposal methods based on the actual conditions of use.^[1]

General Recommendations for Lipid Waste: While **C18 Globotriaosylceramide-d3** has a low hazard profile, general best practices for lipid waste can provide additional guidance:

- Segregate: Keep lipid waste separate from other waste streams.^[2]
- Contain: Use leak-proof, clearly labeled containers for storage of the waste.^[2]
- Consult: Contact your institution's Environmental Health and Safety (EHS) department to ensure compliance with local, state, and federal disposal regulations.

Spill and Release Measures

In the event of a spill:

- Personal Precautions: Not required, according to the SDS.^[1]

- Environmental Precautions: Do not allow the substance to enter sewers or surface/ground water.[\[1\]](#)
- Containment and Cleanup: For the solid form, pick it up mechanically.[\[1\]](#) For solutions, absorb the liquid and place it into an appropriate container for disposal.[\[3\]](#) Ventilate the area and wash the spill site after material pickup is complete.[\[3\]](#)

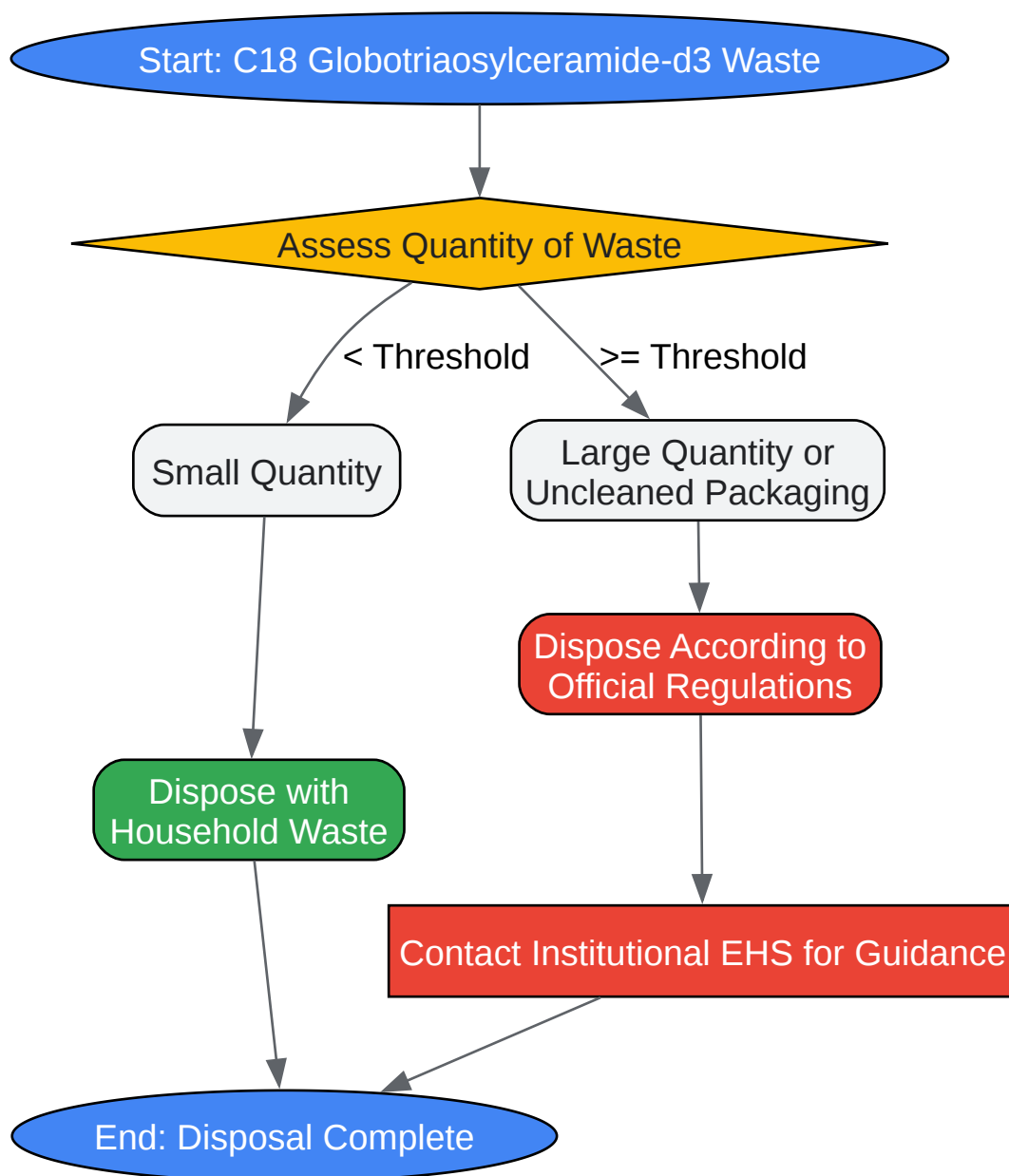
Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **C18 Globotriaosylceramide-d3**.

Property	Value	Reference
Molecular Formula	C ₅₄ H ₉₈ D ₃ NO ₁₈	[4]
Formula Weight	1055.4	[4] [5]
Physical State	Solid	[4] [6]
Purity	≥98%	[6]
Deuterium Incorporation	≥99% deuterated forms (d1-d3)	[5]
Storage Temperature	-20°C	[5] [6]
Stability	≥ 4 years	[4] [6]
Solubility	Soluble in DMSO and Chloroform:Methanol (2:1)	[4] [6]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **C18 Globotriaosylceramide-d3**.



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Caption: Disposal decision workflow for **C18 Globotriaosylceramide-d3**.

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